

Essential Guide to the Safe Disposal of Usp15-IN-1

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Compound of Interest

Compound Name: Usp15-IN-1

Cat. No.: B10854877

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This document provides crucial safety and logistical information for the proper disposal of **Usp15-IN-1**, a potent USP15 inhibitor used in anticancer research.^{[1][2][3]} Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Usp15-IN-1 Chemical and Physical Properties

A clear understanding of the chemical properties of **Usp15-IN-1** is the first step in safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₃	[2]
Molecular Weight	377.44 g/mol	[2]
CAS Number	2260826-16-0	[1][2]
Solubility	Soluble in DMSO	[3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Core Disposal Principle: Hazard Assessment

Due to the absence of a specific Safety Data Sheet (SDS) detailing the hazards of **Usp15-IN-1**, it must be treated as a potentially hazardous chemical. The guiding principle is to avoid drain or regular trash disposal and to manage all waste streams through your institution's hazardous waste program.

Step-by-Step Disposal Protocol for Usp15-IN-1

This protocol outlines the necessary steps for the safe disposal of **Usp15-IN-1** in solid form and as a solution in Dimethyl Sulfoxide (DMSO).

3.1. Solid (Powder) **Usp15-IN-1** Waste

- Containerization:
 - Place all unused or expired solid **Usp15-IN-1** in its original container if possible.
 - If the original container is not available, use a clearly labeled, sealable, and chemically compatible container. The label should include the chemical name ("**Usp15-IN-1**"), CAS number (2260826-16-0), and an appropriate hazard warning (e.g., "Caution: Research Chemical, Handle with Care").
- Waste Collection:
 - Transfer the container to your laboratory's designated hazardous chemical waste accumulation area.
 - Ensure the container is securely sealed.
- Disposal Request:
 - Follow your institution's procedures to request a pickup by the Environmental Health and Safety (EHS) or a licensed professional waste disposal service.^[4]

3.2. **Usp15-IN-1** in DMSO Solution

DMSO is a common solvent for **Usp15-IN-1** and requires specific disposal considerations as it can facilitate the absorption of other chemicals through the skin.

- Segregation of Waste:
 - Collect all **Usp15-IN-1**/DMSO solutions in a dedicated, labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines. Halogenated and non-halogenated solvents are often collected separately.
 - The waste container must be made of a material compatible with DMSO and have a secure screw-top cap.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**Usp15-IN-1** in DMSO," and the approximate concentration.
- Storage and Disposal:
 - Store the sealed container in a designated satellite accumulation area, away from heat and ignition sources.[\[2\]](#)[\[3\]](#)
 - Arrange for disposal through your institution's hazardous waste management program. Do not dispose of DMSO solutions down the drain.[\[5\]](#)[\[6\]](#)

3.3. Contaminated Labware and Personal Protective Equipment (PPE)

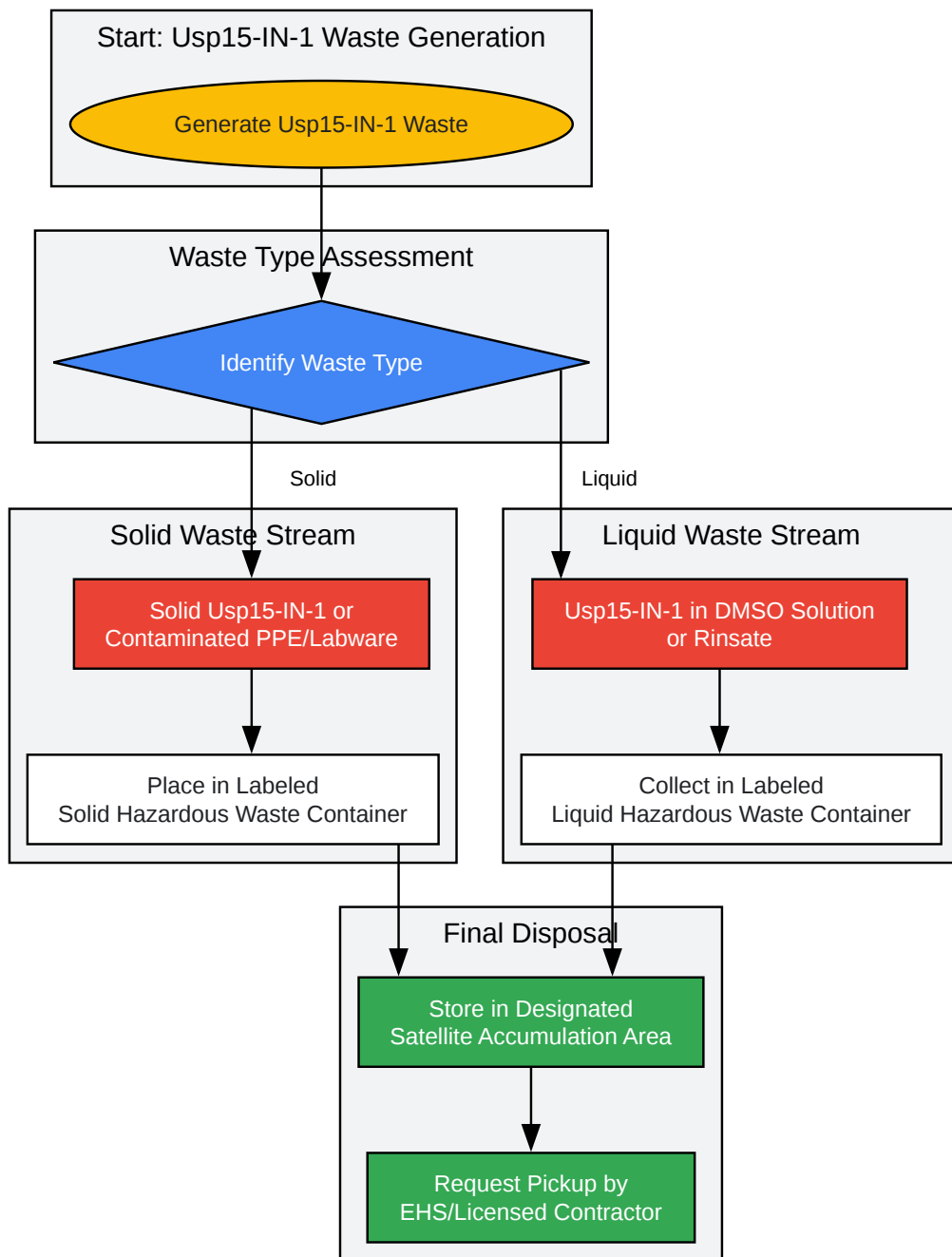
- Solid Waste:
 - Dispose of chemically contaminated items such as pipette tips, gloves, and empty vials as solid hazardous waste.
 - Place these items in a designated, clearly labeled solid waste container or a durable, sealed plastic bag.
- Sharps:

- Any chemically contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated, puncture-resistant sharps container labeled for chemical contamination.[7]
- Container Rinsing:
 - Empty containers that held **Usp15-IN-1** should be triple-rinsed with a suitable solvent (such as DMSO or another appropriate solvent).[4][8]
 - The rinsate must be collected and disposed of as hazardous liquid waste.[8] After triple rinsing, the defaced container may be disposed of as regular trash, in accordance with institutional policy.[4]

Experimental Workflow & Disposal Pathway

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Usp15-IN-1** and associated waste.

Usp15-IN-1 Disposal Workflow

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